

Diethyl 3-bromopropylmalonate: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: *Diethyl 3-bromopropylmalonate*

CAS No.: 10149-21-0

Cat. No.: B030597

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Core Properties and Specifications

Diethyl 3-bromopropylmalonate is a diester derivative of malonic acid, functionalized with a terminal bromine atom. This bifunctional nature makes it a versatile building block in organic chemistry.

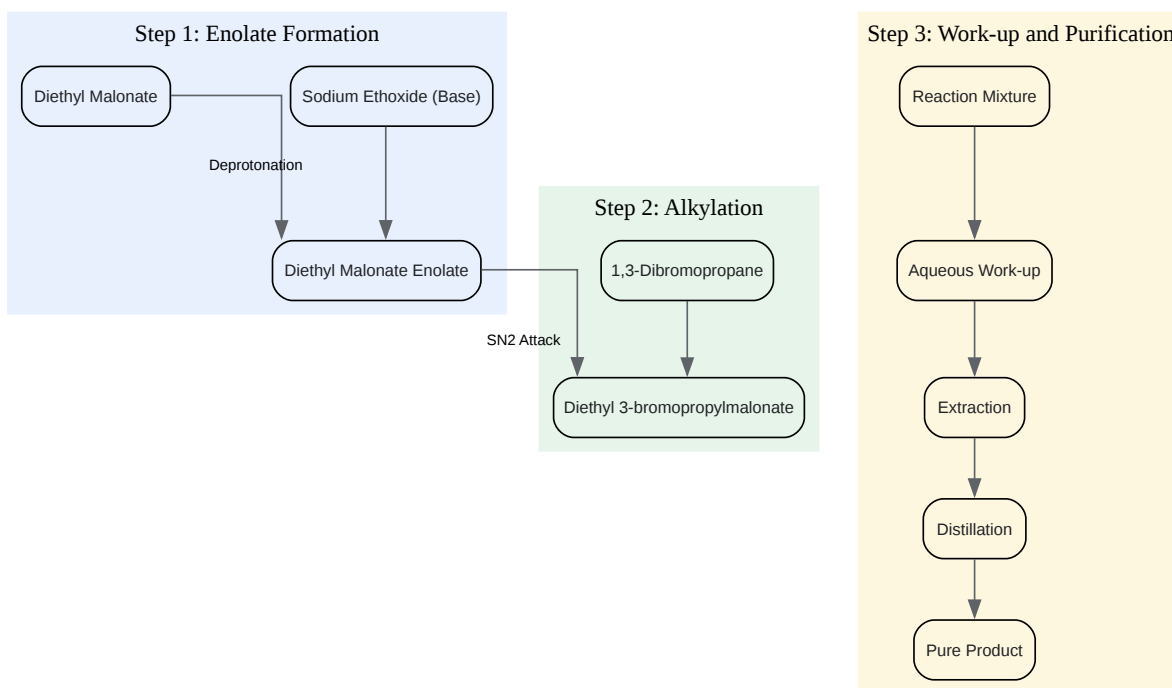
Table 1: Physicochemical Properties of **Diethyl 3-bromopropylmalonate**

Property	Value
Molecular Formula	C10H17BrO4[1]
Molecular Weight	281.147 g/mol [1]
CAS Number	10149-21-0[1]
Appearance	Colorless to pale yellow liquid
Boiling Point	150-155 °C at 10 Torr[1]
Density	1.286 g/cm ³ [1]
Solubility	Soluble in chloroform, dichloromethane, and methanol.[1]

Synthesis of Diethyl 3-bromopropylmalonate

The synthesis of **Diethyl 3-bromopropylmalonate** is a classic example of a malonic ester synthesis, which involves the alkylation of a malonic ester enolate.[2] The following protocol is a standard laboratory procedure.

Synthesis Workflow



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Caption: Synthesis workflow for **Diethyl 3-bromopropylmalonate**.

Experimental Protocol

Materials:

- Diethyl malonate
- Sodium ethoxide
- 1,3-Dibromopropane

- Anhydrous ethanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Procedure:

- **Enolate Formation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in anhydrous ethanol is prepared. The flask is cooled in an ice bath. Diethyl malonate is added dropwise to the stirred solution. The acidic α -hydrogen of diethyl malonate is deprotonated by the strong base, sodium ethoxide, to form the resonance-stabilized diethyl malonate enolate.[2]
- **Alkylation:** 1,3-Dibromopropane is then added dropwise to the enolate solution. The reaction mixture is allowed to warm to room temperature and then refluxed for several hours. The enolate acts as a nucleophile and attacks one of the primary carbons of 1,3-dibromopropane in an SN2 reaction, displacing a bromide ion.
- **Work-up:** After cooling, the reaction mixture is poured into water and extracted with diethyl ether. The organic layer is washed sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Diethyl 3-bromopropylmalonate**.

Applications in Research and Drug Development

Diethyl 3-bromopropylmalonate is a valuable intermediate in the synthesis of a wide range of organic compounds, particularly in the pharmaceutical and agrochemical industries.[3][4]

Synthesis of Carbocyclic Compounds

A primary application of **Diethyl 3-bromopropylmalonate** is in the synthesis of cyclobutane derivatives.^{[5][6]} The presence of the terminal bromine and the active methylene group allows for an intramolecular cyclization reaction. This is achieved by treating **Diethyl 3-bromopropylmalonate** with a strong base, which deprotonates the α -carbon, and the resulting carbanion displaces the intramolecular bromide to form a four-membered ring. These cyclobutane motifs are important structural components in many biologically active molecules.

Precursor for Substituted Carboxylic Acids

Following the initial alkylation, the resulting substituted malonic ester can be hydrolyzed and decarboxylated to yield a substituted carboxylic acid.^[2] This allows for the introduction of a three-carbon chain with a terminal bromine, which can be further functionalized.

Use in the Synthesis of Heterocyclic Compounds

The electrophilic and nucleophilic centers in **Diethyl 3-bromopropylmalonate** make it a suitable precursor for the synthesis of various heterocyclic compounds, which are a cornerstone of medicinal chemistry.

Safety and Handling

Caution: The following safety information is based on the Safety Data Sheet for the closely related compound, Diethyl bromomalonate.^{[7][8][9]} It is imperative to consult the specific SDS for **Diethyl 3-bromopropylmalonate** before handling.

- Hazards: Causes severe skin burns and eye damage.^{[7][9]} May cause respiratory irritation.^[9]
- Precautions:
 - Handle only in a well-ventilated area, preferably in a chemical fume hood.^{[7][8]}
 - Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.^{[7][8]}
 - Avoid breathing vapors or mists.^{[7][8]}
 - Wash hands thoroughly after handling.^[10]

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [\[8\]](#)

Conclusion

Diethyl 3-bromopropylmalonate is a highly versatile and valuable reagent in organic synthesis. Its unique structure allows for a wide range of chemical transformations, making it an essential tool for the construction of complex molecules in drug discovery and materials science. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective and safe utilization in the laboratory.

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